

moisture sensitivity of 1-Adamantyl isocyanate and handling precautions

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Compound of Interest

Compound Name: 1-Adamantyl isocyanate

Cat. No.: B1270882

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Technical Support Center: 1-Adamantyl Isocyanate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the handling, storage, and use of **1-Adamantyl isocyanate**, with a particular focus on its moisture sensitivity.

Frequently Asked Questions (FAQs)

Q1: What is **1-Adamantyl isocyanate** and what are its common applications?

A1: **1-Adamantyl isocyanate** is an organic compound featuring a bulky adamantyl group attached to an isocyanate functional group.^{[1][2]} Its high reactivity makes it a valuable reagent in organic synthesis, particularly in the preparation of urea derivatives.^{[3][4][5][6][7]} These derivatives are explored in drug discovery for various therapeutic targets, including as inhibitors of soluble epoxide hydrolase.^{[3][4]}

Q2: How moisture-sensitive is **1-Adamantyl isocyanate**?

A2: **1-Adamantyl isocyanate** is highly sensitive to moisture.^[8] The isocyanate group readily reacts with water in an irreversible reaction. This sensitivity necessitates specific handling and storage procedures to maintain the compound's integrity and prevent degradation.

Q3: What happens when **1-Adamantyl isocyanate** is exposed to water?

A3: Upon exposure to water, **1-Adamantyl isocyanate** undergoes hydrolysis. The isocyanate group reacts with water to form an unstable carbamic acid intermediate, which then decomposes to yield 1-aminoadamantane and carbon dioxide gas.^[9] This reaction is generally undesirable as it consumes the isocyanate and introduces impurities.

Q4: How should I properly store **1-Adamantyl isocyanate**?

A4: To prevent degradation from moisture, **1-Adamantyl isocyanate** should be stored in a tightly sealed container in a dry and well-ventilated area, preferably in a cool place.^{[8][10][11]} The use of a desiccator or storage under an inert atmosphere (e.g., nitrogen or argon) is highly recommended to minimize contact with atmospheric moisture.

Q5: What are the primary safety hazards associated with **1-Adamantyl isocyanate**?

A5: **1-Adamantyl isocyanate** is a hazardous chemical. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][8][11][12]} It can cause serious eye irritation and skin irritation.^{[1][8][11]} It may also cause respiratory irritation.^{[1][8][11]} Appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Troubleshooting Guide

Problem: My reaction with **1-Adamantyl isocyanate** is giving low yields or unexpected byproducts.

Possible Cause: The most likely cause is the degradation of the **1-Adamantyl isocyanate** due to moisture contamination.

Solution:

- **Verify Reagent Quality:** Ensure that the **1-Adamantyl isocyanate** used is from a freshly opened container or has been stored under strictly anhydrous conditions.
- **Anhydrous Reaction Conditions:** All solvents and other reagents used in the reaction must be thoroughly dried. Glassware should be oven-dried or flame-dried before use. The reaction should be carried out under an inert atmosphere (nitrogen or argon).

- **Amine Impurity:** The presence of 1-aminoadamantane (formed from the reaction with water) in your starting material can lead to the formation of undesired symmetrical urea byproducts. Consider purifying the **1-Adamantyl isocyanate** by sublimation or recrystallization if moisture contamination is suspected.

Problem: I observed gas evolution when dissolving **1-Adamantyl isocyanate**.

Possible Cause: This is a strong indication of moisture contamination. The gas is carbon dioxide, produced from the reaction of the isocyanate with water.

Solution:

- **Solvent Purity:** Immediately cease using the solvent and obtain a fresh, anhydrous supply. Ensure proper solvent drying techniques are being used.
- **Reagent Integrity:** The **1-Adamantyl isocyanate** has likely been compromised. It is best to discard the contaminated portion and use a fresh, unopened supply for future experiments.

Data Presentation

Table 1: Chemical Properties and Safety Information for **1-Adamantyl Isocyanate**

Property	Value
CAS Number	4411-25-0[1][2][8]
Molecular Formula	C11H15NO[1][2][8]
Molecular Weight	177.24 g/mol [2][8]
Melting Point	144-146 °C[2][6]
Hazard Statements	H302, H312, H315, H319, H332, H335[1][11]
Precautionary Statements	P261, P264, P270, P271, P280, P305+P351+P338, P403+P233, P405, P501[8]

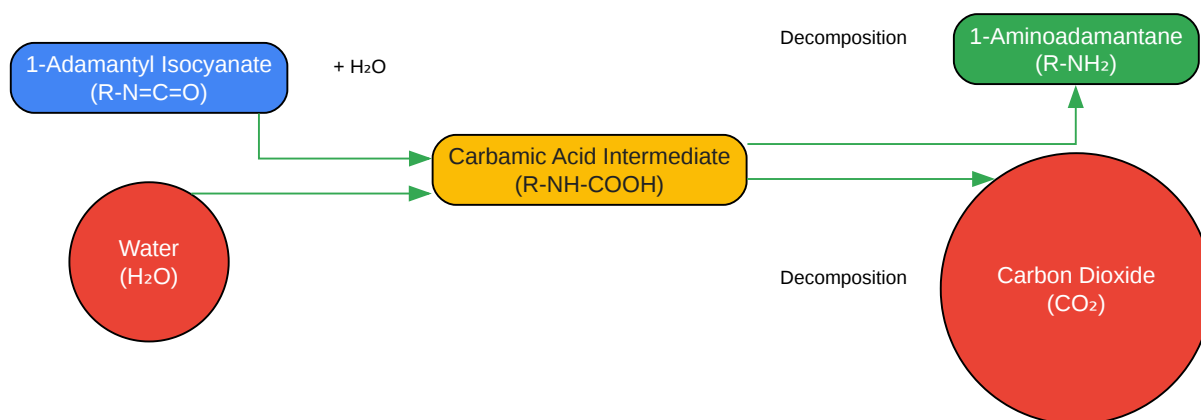
Experimental Protocols & Visualizations

Reaction of 1-Adamantyl Isocyanate with Water (Hydrolysis)

This protocol describes the undesirable reaction of **1-Adamantyl isocyanate** with water.

Methodology:

- In a fume hood, place a small, known amount of **1-Adamantyl isocyanate** into a clean, dry reaction vessel.
- Add a stoichiometric amount of water (H_2O) dissolved in an anhydrous solvent (e.g., tetrahydrofuran) dropwise to the isocyanate.
- Stir the reaction at room temperature.
- Monitor the reaction by thin-layer chromatography (TLC) or infrared (IR) spectroscopy. The disappearance of the strong isocyanate peak ($\sim 2270\text{ cm}^{-1}$) in the IR spectrum indicates the progression of the reaction.
- The primary products will be 1-aminoadamantane and carbon dioxide gas.

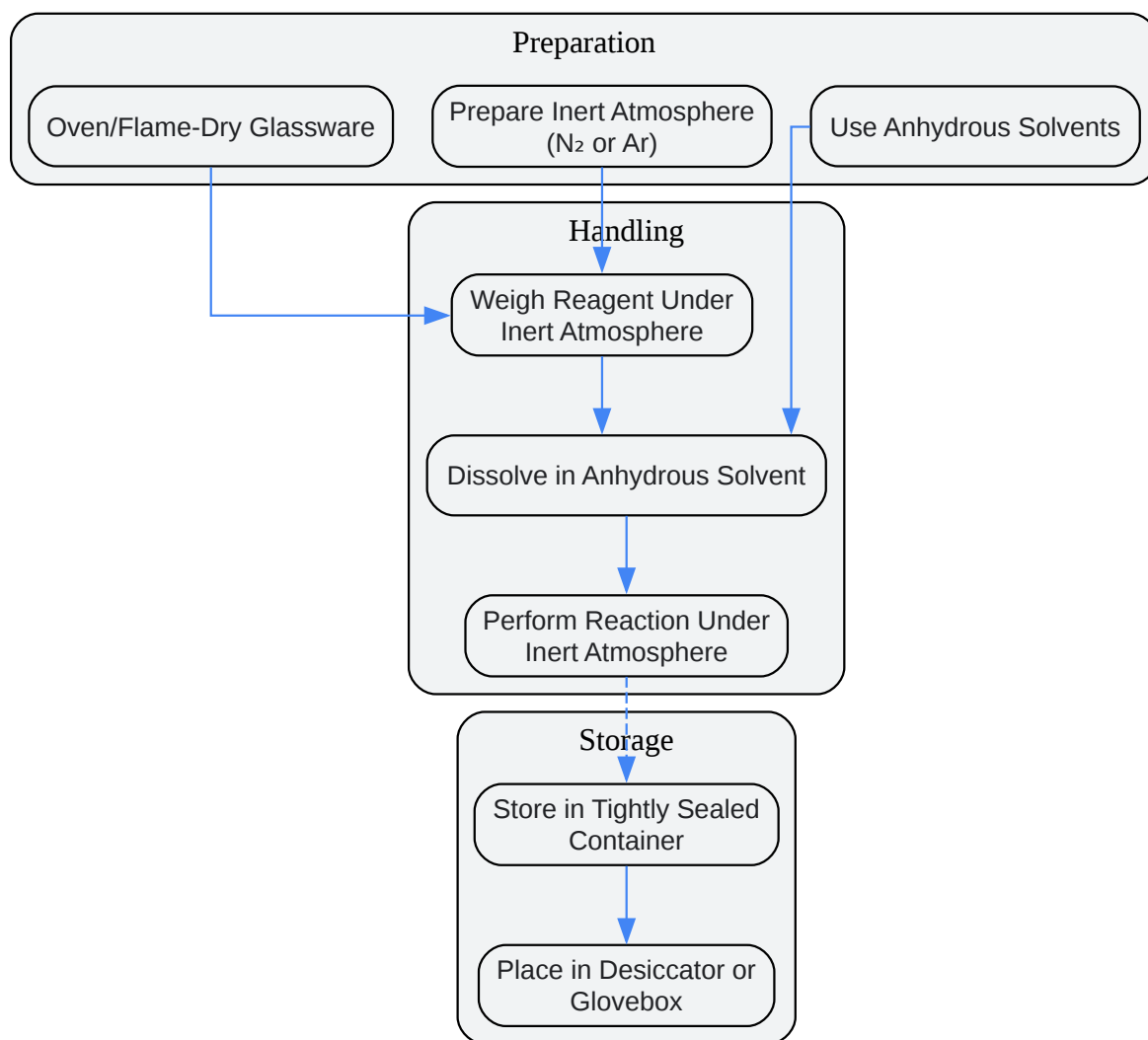


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Caption: Reaction pathway of **1-Adamantyl isocyanate** with water.

General Handling Workflow for Moisture-Sensitive Reagents

This workflow outlines the recommended procedure for handling **1-Adamantyl isocyanate** to minimize moisture exposure.



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